

Overview of Similarly Named Human Cell Lines

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Compound of Interest

Compound Name: HS56
Cat. No.: B607979

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For researchers interested in cell lines that may be related to the user's query, the following information has been gathered from publicly available data.

Cell Line	Description
HCC-56	A human cell line originally thought to be derived from a colon adenocarcinoma. However, it has been identified as a contaminated cell line, shown to be a derivative of HSC-57. It is part of several large-scale cancer research projects, including the Cancer Dependency Map (DepMap) and the COSMIC cell lines project. [1]
Hs 940.T	These are fibroblast cells isolated from the skin of a 57-year-old male patient with melanoma and are used in cancer research.
Hs 294T	A human melanoma cell line. These cells are known to possess receptors for interferon-alpha, -beta, and -gamma. [2]

Further Information Required

To proceed with a detailed and accurate comparison guide, clarification on the precise identity of "HS56" and "HS94" is necessary. Researchers, scientists, and drug development professionals are encouraged to provide more specific information, such as:

- The full product names or chemical compound names.
- The manufacturer or supplier of these products.
- The context in which these products are used (e.g., specific assays, disease models).

Without this information, any attempt to create a comparison guide would be speculative and would not meet the standards of objective, data-driven scientific reporting. No experimental protocols or signaling pathway diagrams can be generated at this time.

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References

- 1. Cellosaurus cell line HCC-56 (CVCL_2917) [cellosaurus.org]
- 2. Cellosaurus cell line Hs 294T (CVCL_0331) [cellosaurus.org]
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